

Technical Guide: 2,4-Dichlorothiazole-5-carboxaldehyde

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Compound of Interest

Compound Name: 2,4-Dichlorothiazole

Cat. No.: B1313550

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Audience: Researchers, scientists, and drug development professionals.

Subject: This document provides a comprehensive overview of **2,4-Dichlorothiazole-5-carboxaldehyde**, including its chemical properties, synthesis, and applications in the development of therapeutic agents.

Core Compound Identification

The compound of interest is **2,4-Dichlorothiazole-5-carboxaldehyde**. It is a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds.

Property	Value	Citations
CAS Number	92972-48-0	[1] [2] [3] [4]
Molecular Formula	C ₄ HCl ₂ NOS	[1] [3] [4] [5]
Molecular Weight	182.03 g/mol	[1] [3] [4] [5]
Synonyms	2,4-Dichloro-5-thiazolecarboxaldehyde, 2,4-Dichloro-5-formylthiazole	[3] [5]
Appearance	Pink to brown solid/powder	[6]
Melting Point	47-53 °C	[1] [6]
Boiling Point	180 °C	[6]

Experimental Protocols

Synthesis of 2,4-Dichlorothiazole-5-carboxaldehyde

A common synthetic route to **2,4-Dichlorothiazole-5-carboxaldehyde** involves the reaction of 2,4-thiazolidinedione with phosphorus oxychloride and dimethylformamide.[\[7\]](#)

Materials:

- 2,4-thiazolidinedione
- N,N-dimethylformamide (DMF)
- Phosphorus oxychloride (POCl₃)
- Dichloromethane (CH₂Cl₂)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Ethyl acetate

- Hexane
- Ice

Procedure:

- At 0 °C and under an argon atmosphere, dissolve 2,4-thiazolidinedione (23.07 mmol) in N,N-dimethylformamide (15.98 mmol).^[8]
- Slowly add phosphorus oxychloride (87.17 mmol) to the solution over 15 minutes.^[8]
- Allow the reaction mixture to warm to room temperature and stir for 1 hour.^[8]
- Heat the mixture to 120 °C and continue stirring for 4 hours.^[8] The reaction progress can be monitored using thin-layer chromatography (TLC).^{[5][8]}
- After the reaction is complete, carefully pour the mixture into ice water.^{[5][8]}
- Extract the aqueous mixture with dichloromethane (3 x 100 mL).^{[5][8]}
- Combine the organic layers and wash with saturated sodium bicarbonate solution (100 mL) followed by water (100 mL).^{[5][8]}
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.^{[5][8]}
- Purify the crude product by silica gel column chromatography using 5% ethyl acetate in hexane as the eluent to yield **2,4-Dichlorothiazole-5-carboxaldehyde** as a brown oil.^{[5][8]}

Applications in Drug Development

2,4-Dichlorothiazole-5-carboxaldehyde is a valuable building block in the synthesis of various heterocyclic compounds with potential therapeutic applications.^[6] Its reactivity makes it suitable for creating derivatives with a range of biological activities.^[6]

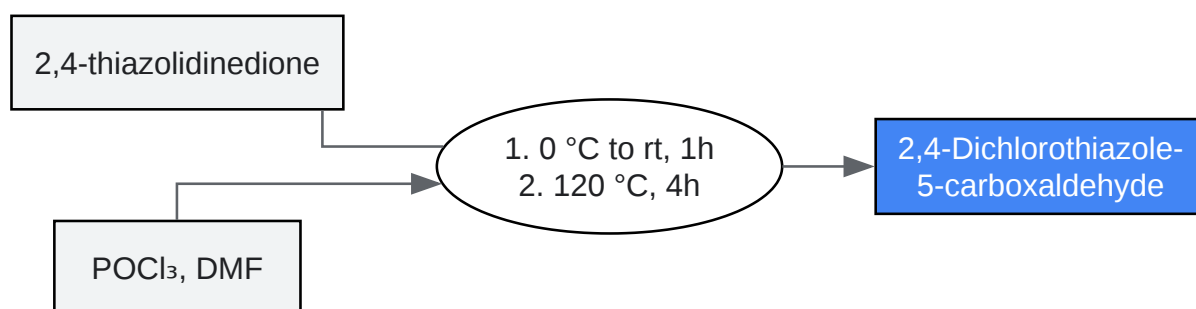
Synthesis of Antitubercular and Anticancer Chalcones

2,4-Dichlorothiazole-5-carboxaldehyde is used to synthesize novel chalcone derivatives that have shown promising antitubercular and antiproliferative activities.[9][10] Some of these chalcones exhibited higher antitubercular activity than the standard drug pyrazinamide and showed promising antiproliferative activity against prostate cancer cell lines.[9] These compounds were also found to be non-toxic to normal human liver cell lines.[9]

Intermediate for Thiazolidine-2,4-dione Derivatives

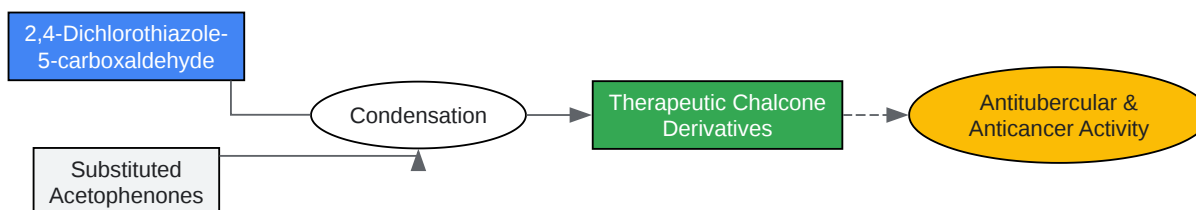
This compound is also a precursor in the synthesis of thiazolidine-2,4-dione derivatives.[5] Thiazolidine-2,4-diones are a class of compounds known for their various biological activities, including anticancer and antimicrobial properties.[11][12]

Workflow and Synthesis Diagrams



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Caption: Synthesis of **2,4-Dichlorothiazole-5-carboxaldehyde**.



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Caption: Synthesis of Chalcones from **2,4-Dichlorothiazole-5-carboxaldehyde**.

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